

Proper Disposal Procedures for ANKRD22-IN-1

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **ANKRD22-IN-1** (CAS No. 1107710-62-2). Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Safety Precautions

ANKRD22-IN-1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: Suitable respirator.

Ensure adequate ventilation and provide access to a safety shower and eye wash station in the handling area.[1]

Chemical and Physical Properties



A summary of the key quantitative data for **ANKRD22-IN-1** is provided in the table below for easy reference.

Property	Value
CAS Number	1107710-62-2
Molecular Formula	C22H30N4O4
Molecular Weight	414.50 g/mol
Hazard Classification	Acute toxicity, Oral (Category 4)
Acute aquatic toxicity (Category 1)	
Chronic aquatic toxicity (Category 1)	_
Hazard Statements	H302: Harmful if swallowed
H410: Very toxic to aquatic life with long lasting effects	

Step-by-Step Disposal Protocol

Follow these steps for the safe disposal of ANKRD22-IN-1:

- Segregation: Do not mix ANKRD22-IN-1 waste with other chemical waste streams unless
 explicitly permitted by your institution's environmental health and safety (EHS) office. It
 should be collected in a designated, properly labeled, and sealed container.
- Container Labeling: The waste container must be clearly labeled with the following information:
 - "Hazardous Waste"
 - "ANKRD22-IN-1"
 - CAS Number: "1107710-62-2"
 - Hazard pictograms for "Harmful" and "Hazardous to the Aquatic Environment".

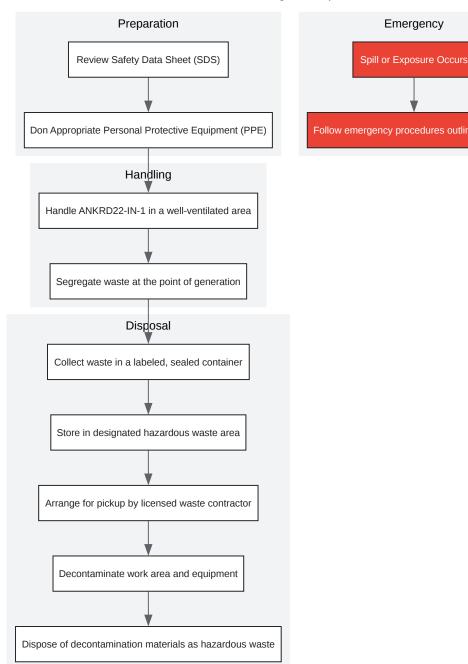


- Accumulation start date.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from drains and water sources to prevent environmental release.
- Waste Disposal: Dispose of the contents and container at an approved waste disposal plant.
 [1] Contact your institution's EHS office to arrange for pickup and disposal by a licensed hazardous waste contractor. Do not attempt to dispose of this chemical down the drain or in regular trash.
- Decontamination: Thoroughly decontaminate all surfaces, glassware, and equipment that
 have come into contact with ANKRD22-IN-1 using an appropriate solvent (e.g., ethanol,
 acetone) followed by soap and water. Collect all decontamination materials (e.g., wipes,
 solvent rinses) as hazardous waste.
- · Emergency Procedures:
 - If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[1]
 - Spills: In case of a spill, contain the material to prevent it from entering drains or waterways. Collect the spillage using an absorbent material and place it in a sealed container for disposal as hazardous waste.[1]

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **ANKRD22-IN-1**.





ANKRD22-IN-1 Safe Handling and Disposal Workflow

Click to download full resolution via product page

Caption: Workflow for the safe handling and disposal of ANKRD22-IN-1.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ANKRD22-IN-1|1107710-62-2|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for ANKRD22-IN-1].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143749#ankrd22-in-1-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com